

A Comparative Analysis of Diamidafos and Other Organophosphate Insecticides

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Compound of Interest

Compound Name: *Diamidafos*

Cat. No.: *B158128*

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This guide provides a comparative overview of **Diamidafos**, an organophosphate nematicide, and other commonly used organophosphate insecticides. While comprehensive quantitative performance data for **Diamidafos** is not readily available in publicly accessible scientific literature and databases, this guide summarizes the known information and provides a basis for comparison with well-documented organophosphates based on their shared mechanism of action and general toxicological profiles.

Overview of Organophosphate Insecticides

Organophosphate (OP) insecticides are a class of chemicals that act as acetylcholinesterase (AChE) inhibitors. By inhibiting this enzyme, they disrupt the normal breakdown of the neurotransmitter acetylcholine, leading to an overstimulation of the nervous system in insects and other organisms, ultimately causing paralysis and death. **Diamidafos**, chemically known as phenyl N,N'-dimethylphosphorodiamidate, falls within this class and is primarily recognized for its activity as a nematicide, targeting plant-parasitic nematodes.

Comparative Toxicity Data

The following tables summarize the acute toxicity data (LD50 values) for several common organophosphate insecticides. It is important to note that no specific LD50 values for **Diamidafos** could be sourced from the available literature. The toxicity of organophosphates

can vary significantly based on the specific chemical structure, the route of exposure, and the organism being tested.

Table 1: Acute Oral Toxicity of Selected Organophosphate Insecticides in Rats

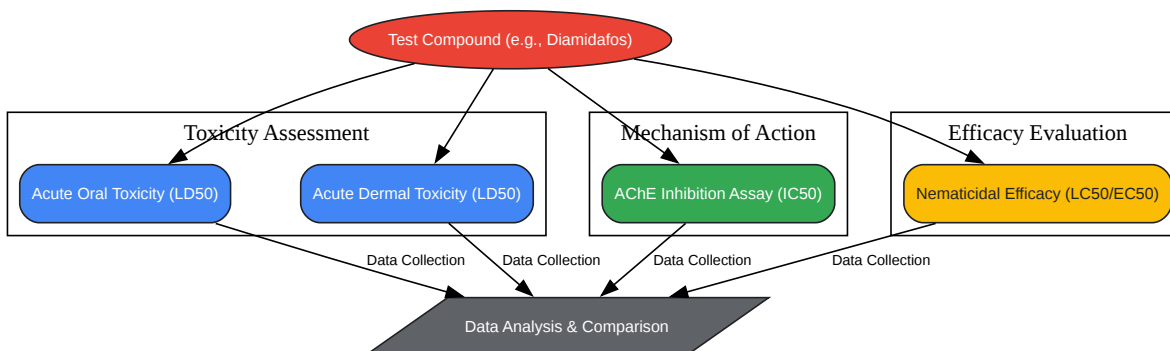
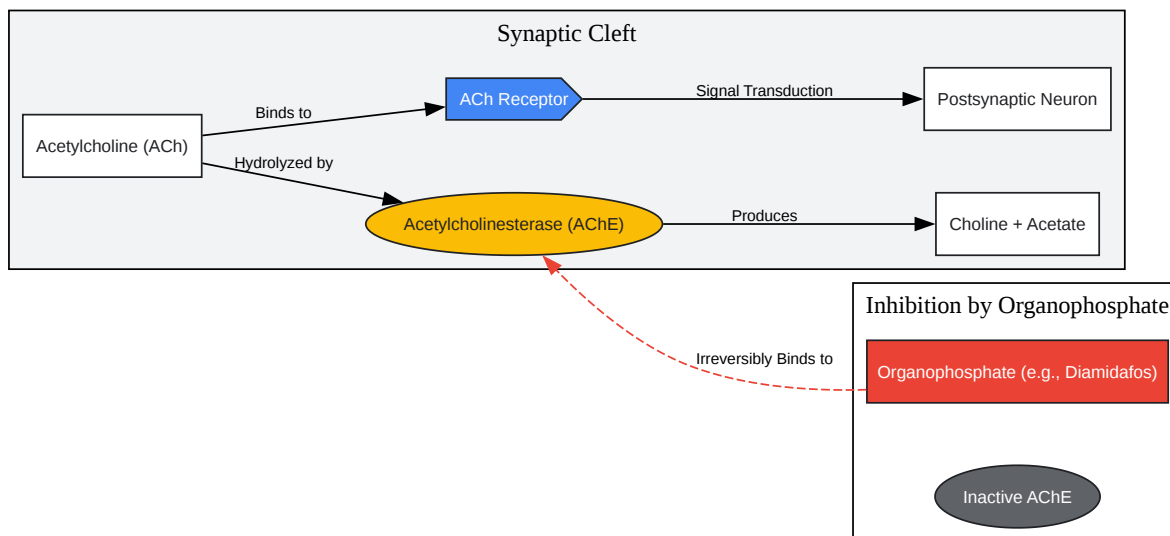
Insecticide	Chemical Name	Acute Oral LD50 (mg/kg)
Diamidafos	phenyl N,N'-dimethylphosphorodiamidate	Data not available
Chlorpyrifos	O,O-diethyl O-3,5,6-trichloro-2-pyridinyl phosphorothioate	135 - 163
Diazinon	O,O-Diethyl O-[4-methyl-6-(propan-2-yl)pyrimidin-2-yl] phosphorothioate	300 - 850
Malathion	2-(dimethoxyphosphinothioylthio) butanedioic acid diethyl ester	2800
Parathion	O,O-diethyl O-(4-nitrophenyl) phosphorothioate	2 - 13
Fenthion	O,O-Dimethyl O-[3-methyl-4-(methylthio)phenyl] phosphorothioate	250
Dimethoate	2-dimethoxyphosphinothioylthio-N-methylacetamide	245

Table 2: Acute Dermal Toxicity of Selected Organophosphate Insecticides in Rats

Insecticide	Chemical Name	Acute Dermal LD50 (mg/kg)
Diamidafos	phenyl N,N'-dimethylphosphorodiamidate	Data not available
Chlorpyrifos	O,O-diethyl O-3,5,6-trichloro-2-pyridinyl phosphorothioate	>2000
Diazinon	O,O-Diethyl O-[4-methyl-6-(propan-2-yl)pyrimidin-2-yl] phosphorothioate	>2150
Malathion	2-(dimethoxyphosphinothioylthio) butanedioic acid diethyl ester	>4000
Parathion	O,O-diethyl O-(4-nitrophenyl) phosphorothioate	7 - 21
Fenthion	O,O-Dimethyl O-[3-methyl-4-(methylthio)phenyl] phosphorothioate	586
Dimethoate	2-dimethoxyphosphinothioylthio-N-methylacetamide	>2000

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mode of action for all organophosphate insecticides, including **Diamidafos**, is the inhibition of the acetylcholinesterase (AChE) enzyme. The following diagram illustrates this signaling pathway.



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